

Application Notes and Protocols for Cycloxydim Sensitivity Screening

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Compound of Interest

Compound Name: Cycloxydim

Cat. No.: B8784830

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Introduction

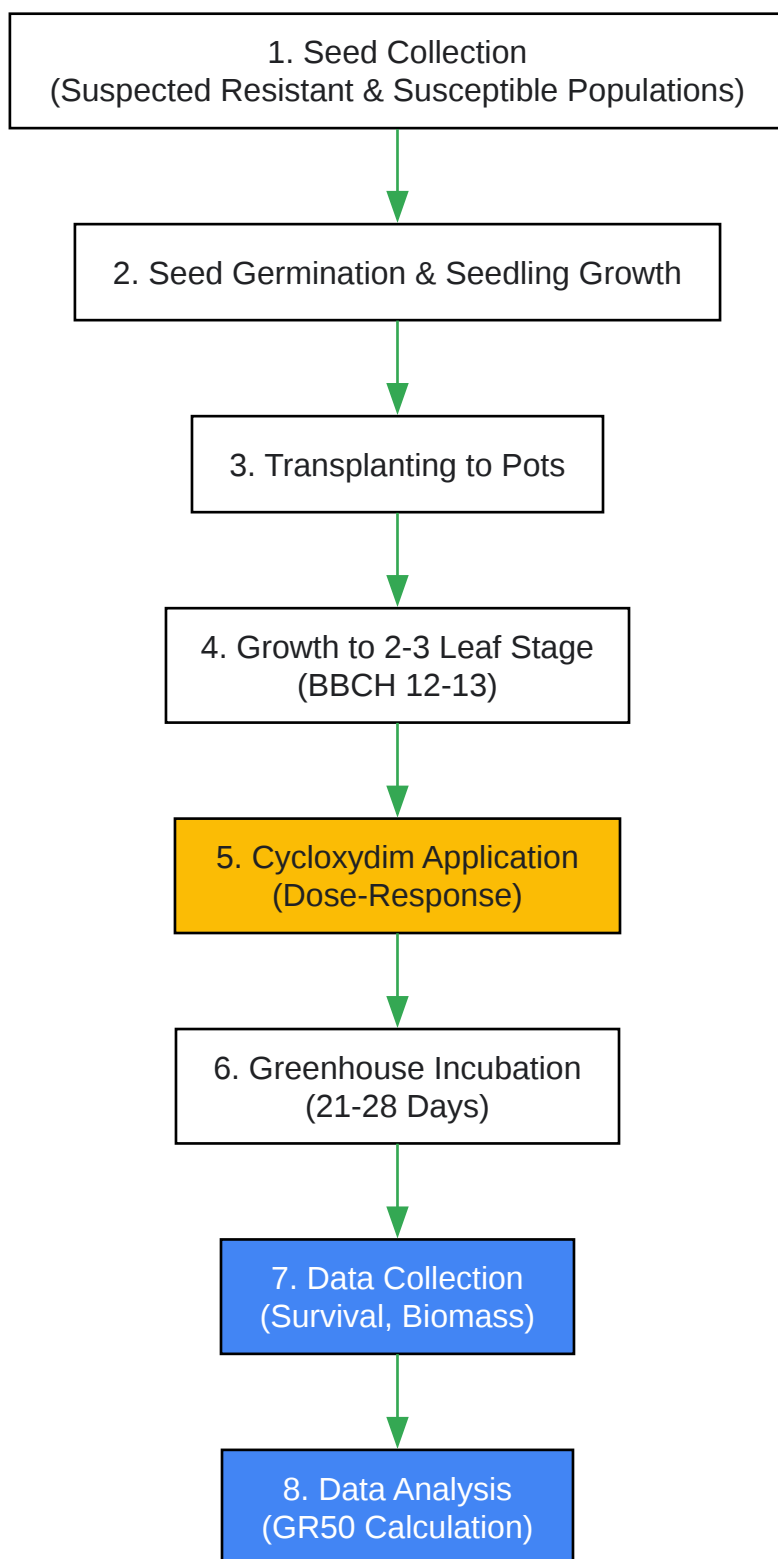
Cycloxydim is a post-emergence herbicide belonging to the cyclohexanedione (DIM) chemical family.^[1] Its mode of action is the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme, which is a critical component in the biosynthesis of fatty acids essential for the formation of cell membranes.^{[1][2][3]} By disrupting this pathway, **cycloxydim** effectively controls annual and perennial grass weeds in a variety of broadleaf crops.^{[1][4]} The development of resistance to ACCase inhibitors in some weed populations necessitates robust and reliable screening methods to determine the sensitivity of target species to **cycloxydim**.^[1]

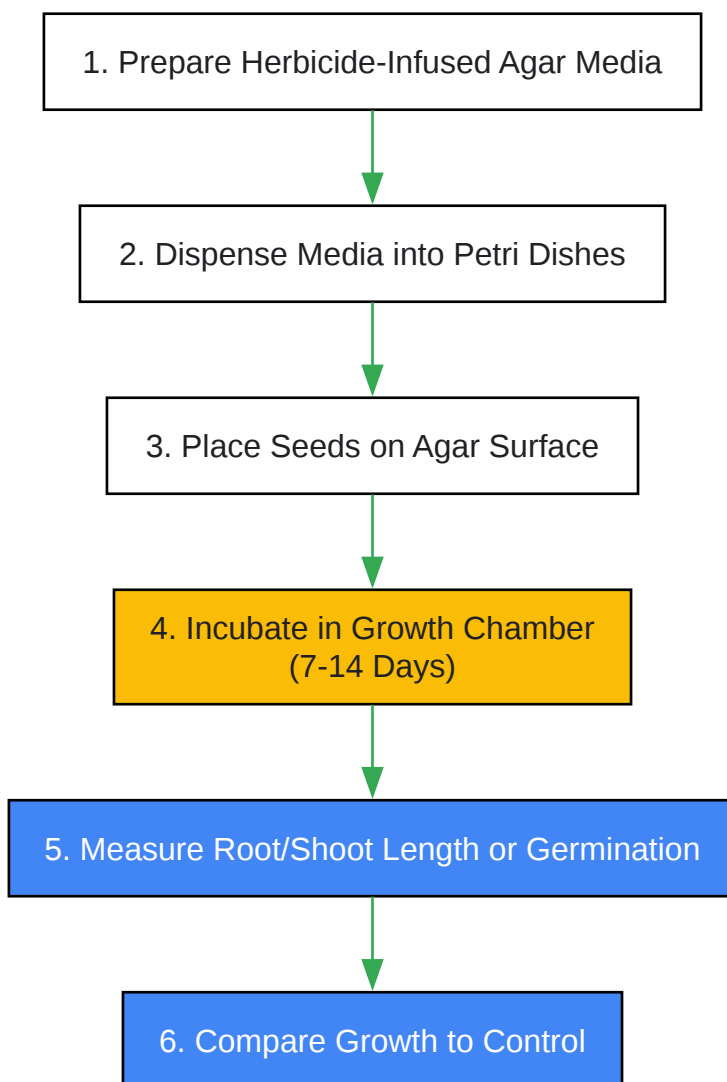
These application notes provide detailed protocols for three distinct bioassays to screen for **cycloxydim** sensitivity: a whole-plant bioassay for definitive resistance confirmation, an agar-based seedling bioassay for rapid screening, and an in-vitro enzymatic assay for direct measurement of ACCase inhibition.

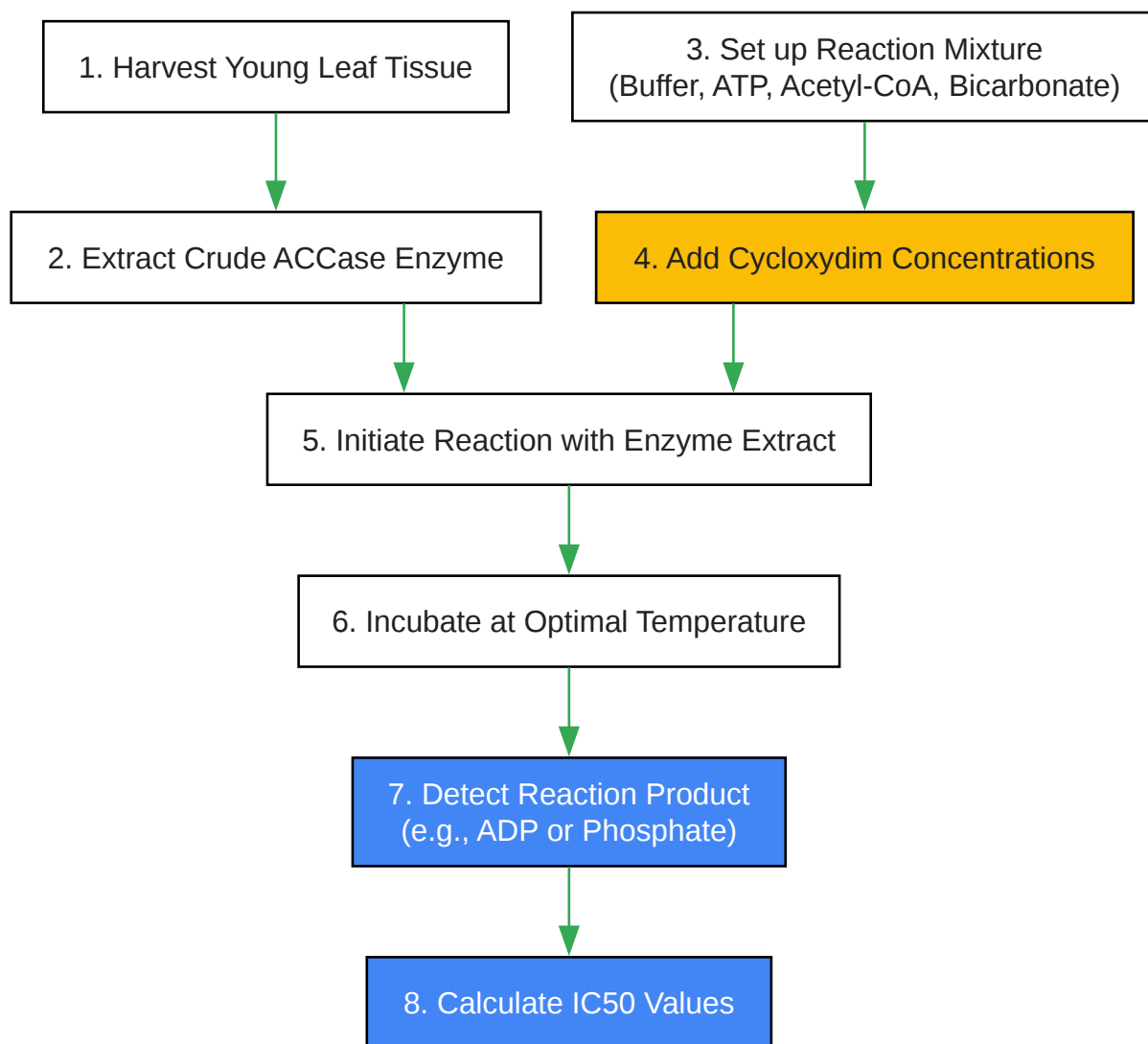
Signaling Pathway of Cycloxydim

Cycloxydim is absorbed by the leaves and translocated systemically throughout the plant to the growing points.^{[1][4]} Within the plant cells, it targets the ACCase enzyme, which catalyzes the first committed step in fatty acid synthesis. The inhibition of this enzyme leads to a cessation of lipid production, arrested cell division in meristematic tissues, and ultimately, plant death.









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References

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